

Methyl 2-bromopentanoate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-bromopentanoate

Cat. No.: B179845

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In-Depth Technical Guide: Methyl 2-bromopentanoate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the fundamental molecular and chemical properties of **Methyl 2-bromopentanoate**, a reagent utilized in the synthesis of various organic compounds, including oxazepinones and substituted benzofurans.[\[1\]](#)

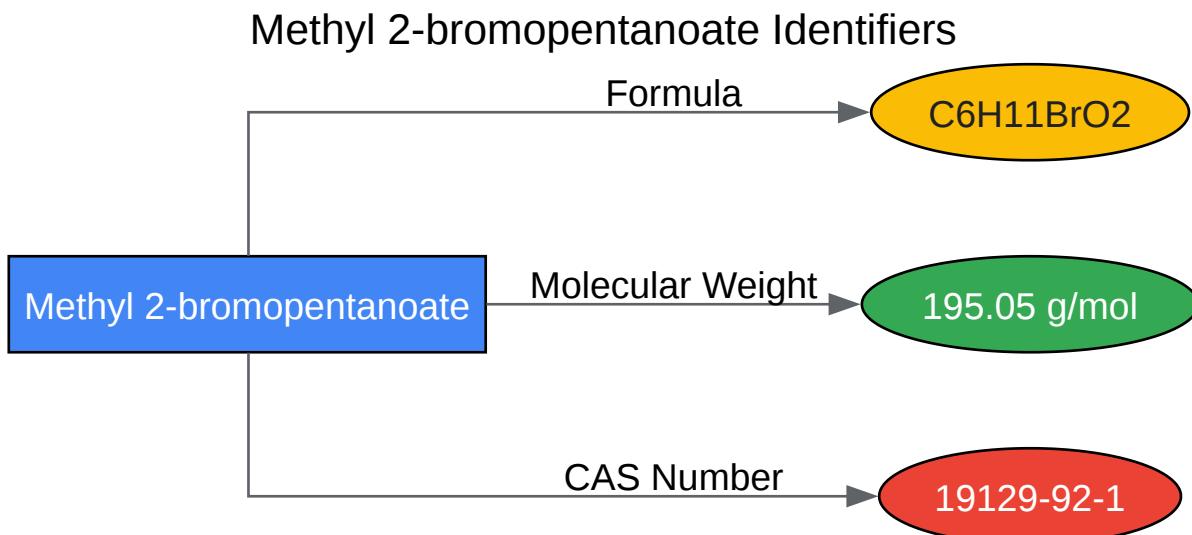
Molecular and Chemical Properties

The essential quantitative data for **Methyl 2-bromopentanoate** is summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C6H11BrO2	PubChem[2], MOLBASE[1]
Molecular Weight	195.05 g/mol	PubChem[2]
	195.054 g/mol	MOLBASE[1]
	195.06 g/mol	Pharmaffiliates[3], BLD Pharm[4]
Exact Mass	193.994 Da	PubChem[2], MOLBASE[1]
Density	1.349 g/cm ³	MOLBASE[1]
Boiling Point	179.372 °C at 760 mmHg	MOLBASE[1]
Flash Point	69.549 °C	MOLBASE[1]
Refractive Index	1.455	MOLBASE[1]
Vapor Pressure	0.944 mmHg at 25°C	MOLBASE[1]
CAS Number	19129-92-1	PubChem[2], Pharmaffiliates[3]

Logical Relationships of Identifiers

The following diagram illustrates the relationship between the common name of the compound and its primary identifiers.



[Click to download full resolution via product page](#)**Fig. 1: Key identifiers for Methyl 2-bromopentanoate.****Need Custom Synthesis?**

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References

- 1. methyl 2-bromopentanoate | 19129-92-1-Molbase [molbase.com]
- 2. Methyl 2-bromopentanoate | C6H11BrO2 | CID 529992 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 114438-78-7|Methyl 2-bromopentanoate|BLD Pharm [bldpharm.com]
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Phone: (601) 213-4426
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